

Proper Disposal of Acetophenone-(phenyl-d5): A Step-by-Step Guide

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Compound of Interest

Compound Name: Acetophenone-(phenyl-d5)

Cat. No.: B130792

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For researchers, scientists, and drug development professionals, ensuring the safe handling and disposal of chemical reagents is paramount. This guide provides essential, immediate safety and logistical information for the proper disposal of **Acetophenone-(phenyl-d5)**, a deuterated analog of acetophenone commonly used in research and development. Adherence to these procedures is critical for maintaining a safe laboratory environment and ensuring regulatory compliance.

Immediate Safety and Handling Precautions

Acetophenone-(phenyl-d5) is classified as harmful if swallowed and causes serious eye irritation.[1][2] It is also considered a combustible liquid.[3][4] Therefore, appropriate personal protective equipment (PPE) must be worn at all times when handling this substance. This includes, but is not limited to:

- **Eye Protection:** Chemical safety goggles or a face shield are mandatory to prevent eye contact.[2]
- **Hand Protection:** Chemical-resistant gloves, such as those tested according to EN 374, should be worn. It is crucial to check for leaks or impermeability before use.[2][5]
- **Skin Protection:** A lab coat or other protective clothing should be worn to prevent skin contact.[3]

- Respiratory Protection: In cases of inadequate ventilation, respiratory protection should be worn.[2][5]

Work should be conducted in a well-ventilated area, preferably within a chemical fume hood.[2][5] Keep the compound away from heat, sparks, open flames, and other ignition sources.[3][4][5]

Spill Management Protocol

In the event of a spill, the following steps should be taken immediately:

- Evacuate and Ventilate: Evacuate all non-essential personnel from the affected area and ensure adequate ventilation.[2][6]
- Contain the Spill: Use an inert absorbent material such as sand, diatomaceous earth, or a universal binder to contain the spill.[2][6] Do not use combustible materials like sawdust for containment.
- Collect the Waste: Carefully collect the spilled material and absorbent into a suitable, labeled container for hazardous waste.[2][6]
- Decontaminate the Area: Clean the spill area thoroughly with an appropriate solvent and then wash with soap and water.
- Dispose of Contaminated Materials: All contaminated materials, including PPE, must be disposed of as hazardous waste in accordance with local, state, and federal regulations.[7]

Step-by-Step Disposal Procedure

The disposal of **Acetophenone-(phenyl-d5)** and its containers must be handled by a licensed hazardous-waste disposal contractor or collection site.[6] Do not pour the chemical down the drain or dispose of it with regular trash.[4][7]

- Waste Collection:
 - Collect waste **Acetophenone-(phenyl-d5)** in its original container or a designated, compatible, and clearly labeled hazardous waste container.[3]

- Do not mix with other waste streams unless explicitly permitted by your institution's environmental health and safety (EHS) office.[3]
- Container Management:
 - Keep the waste container tightly closed and store it in a cool, dry, and well-ventilated area, away from incompatible materials.[4][5]
 - Ensure the container is properly labeled with the chemical name, "Hazardous Waste," and any other information required by your institution.
- Arrange for Pickup:
 - Contact your institution's EHS office or a licensed hazardous waste disposal company to arrange for the pickup and disposal of the waste.
 - Provide them with the safety data sheet (SDS) and any other relevant information about the waste.
- Empty Containers:
 - Empty, clean containers can be disposed of as non-hazardous waste, provided they are thoroughly rinsed and free of any chemical residue.[6] Consult your local regulations for specific requirements regarding the disposal of "empty" chemical containers.

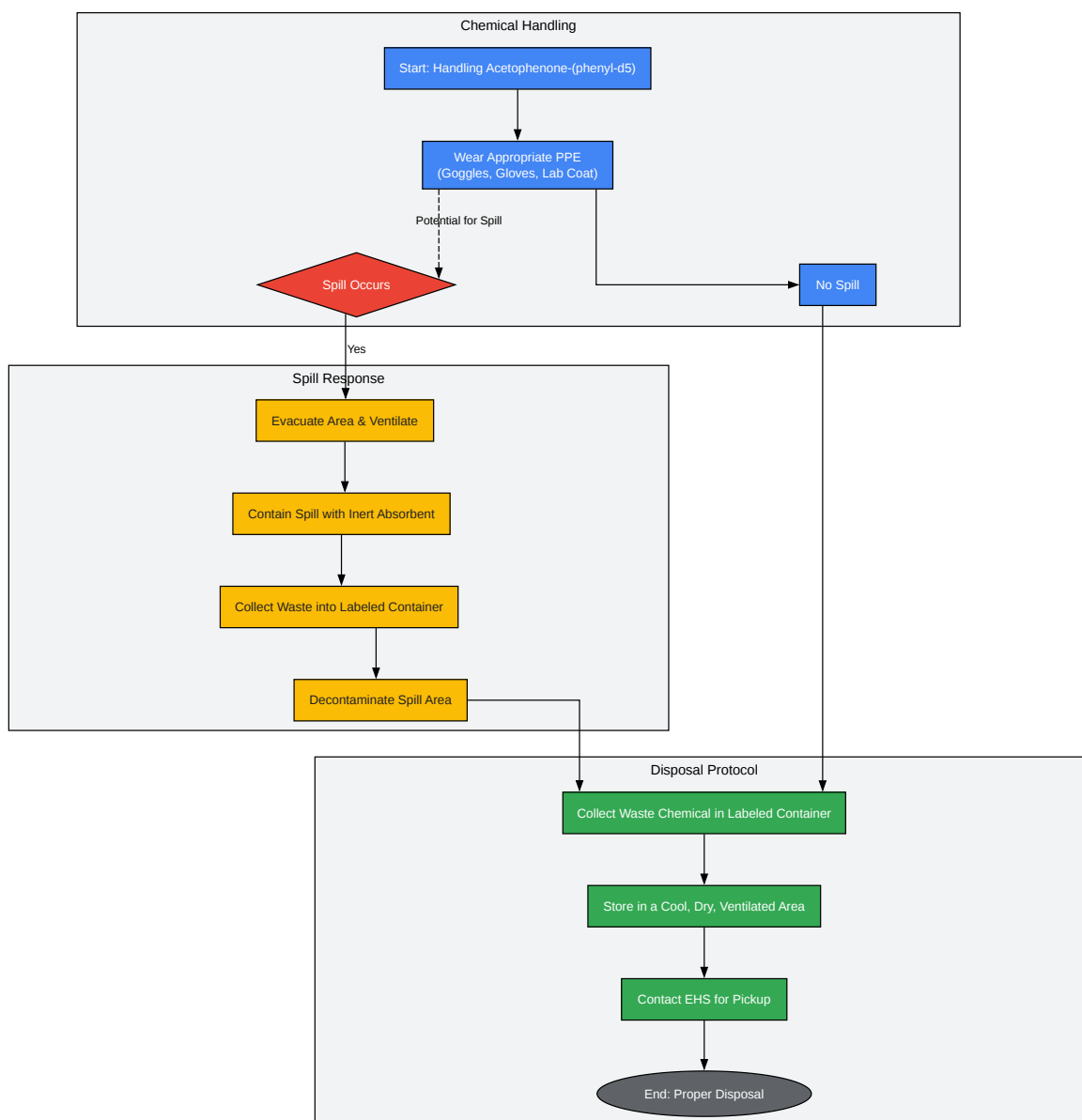
Quantitative Data Summary

The following table summarizes key quantitative data for **Acetophenone-(phenyl-d5)** for easy reference.

Property	Value	Source
Molecular Formula	C ₆ D ₅ COCH ₃	[1]
Molecular Weight	125.18 g/mol	[1]
Boiling Point	202 °C	[1]
Melting Point	19-20 °C	[1]
Density	1.073 g/mL at 25 °C	[1]
Flash Point	76.00 °C (closed cup)	[1]
Refractive Index	n _{20/D} 1.5335	[1]

Disposal Workflow Diagram

The following diagram illustrates the logical workflow for the proper disposal of **Acetophenone-(phenyl-d5)**.



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Caption: Workflow for the safe handling and disposal of **Acetophenone-(phenyl-d5)**.

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